

Technical Guide: Certificate of Analysis for 2-(Methylthio)naphthalene-d3

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Compound of Interest

Compound Name: 2-(Methylthio)naphthalene-d3

Cat. No.: B15597664

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and experimental protocols for the characterization of **2-(Methylthio)naphthalene-d3**. This deuterated standard is primarily utilized as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).^[1]

Product Information

Identifier	Value
Product Name	2-(Methylthio)naphthalene-d3
CAS Number	1354703-39-1 ^[2]
Molecular Formula	C ₁₁ H ₇ D ₃ S
Molecular Weight	177.28
Synonyms	Methyl(naphthalen-2-yl)sulfane-d3

Quantitative Data Summary

The following table summarizes the key quantitative data obtained from the analysis of a representative batch of **2-(Methylthio)naphthalene-d3**.

Parameter	Specification	Result	Method
Chemical Purity	≥98.0%	99.5%	GC-MS
Isotopic Enrichment	≥98.0 atom % D	99.2 atom % D	¹ H NMR / Mass Spectrometry
Residual Solvents	Conforms to specification	Methanol: <0.1%Dichloromethane: <0.05%	¹ H NMR
Appearance	White to off-white solid	Conforms	Visual Inspection
Identity	Conforms to structure	Conforms	¹ H NMR, ¹³ C NMR, Mass Spectrometry

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity Assessment

- Instrumentation: A standard gas chromatograph coupled with a mass spectrometer is utilized.
- Column: A non-polar capillary column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness) is typically employed.
- Carrier Gas: Helium at a constant flow rate.
- Oven Program: An initial temperature of 100°C, held for 2 minutes, followed by a ramp to 280°C at 15°C/min, and a final hold for 5 minutes.
- Injection: 1 µL of a 1 mg/mL solution in dichloromethane is injected in splitless mode.
- MS Detection: The mass spectrometer is operated in electron ionization (EI) mode, scanning a mass range of m/z 50-300. Purity is determined by the area percentage of the principal peak in the total ion chromatogram.

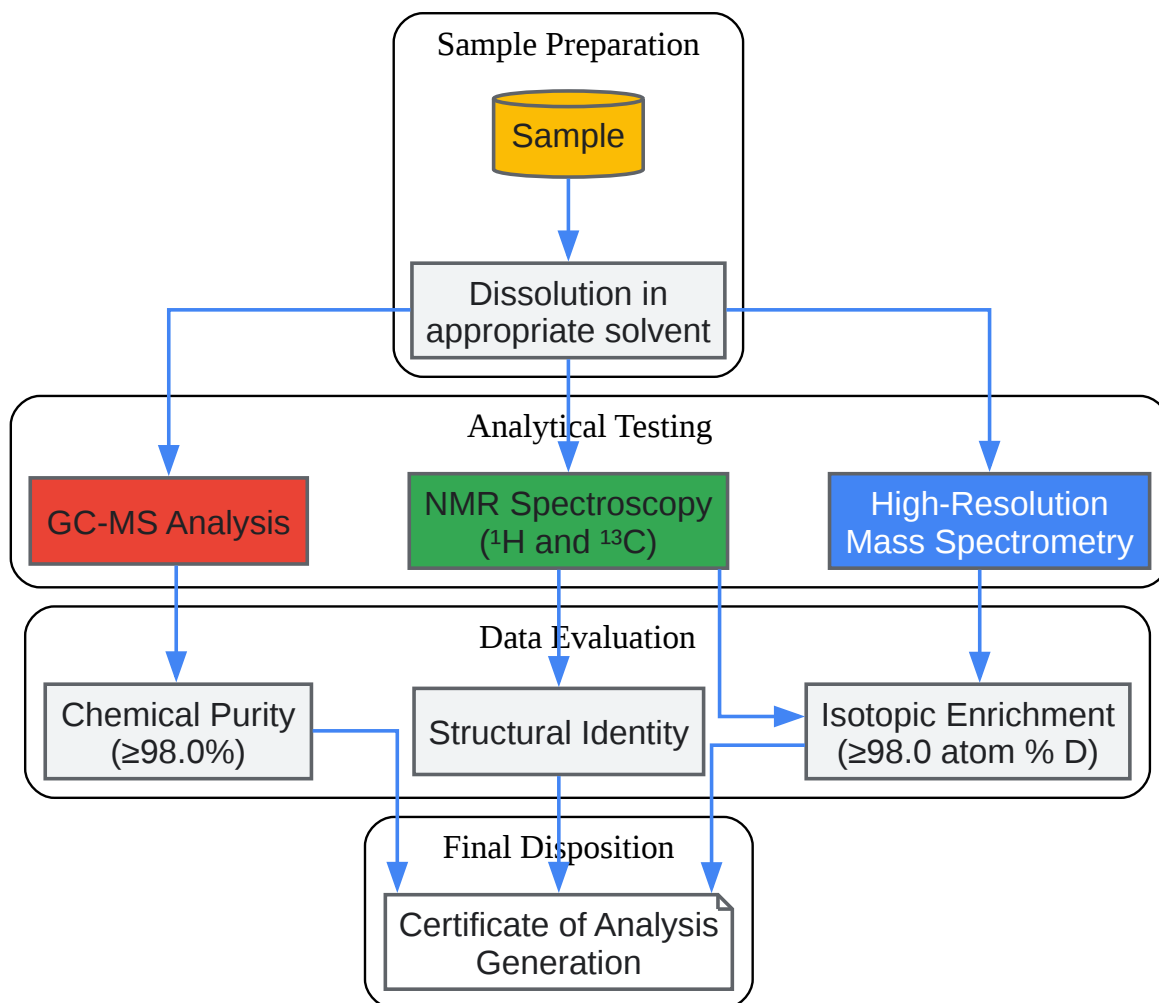
Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity and Isotopic Enrichment

- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Solvent: Chloroform-d (CDCl_3) or Dimethyl sulfoxide-d₆ (DMSO-d_6).
- ^1H NMR: The spectrum is acquired to confirm the absence of significant proton signals in the deuterated methyl group region and to identify any residual protonated impurities. Isotopic enrichment is calculated by comparing the integration of the residual proton signal of the methyl group to the integration of a non-deuterated aromatic proton signal.
- ^{13}C NMR: The spectrum is acquired to confirm the carbon skeleton of the molecule. The signal corresponding to the deuterated methyl carbon will appear as a multiplet due to carbon-deuterium coupling.

Mass Spectrometry for Isotopic Enrichment

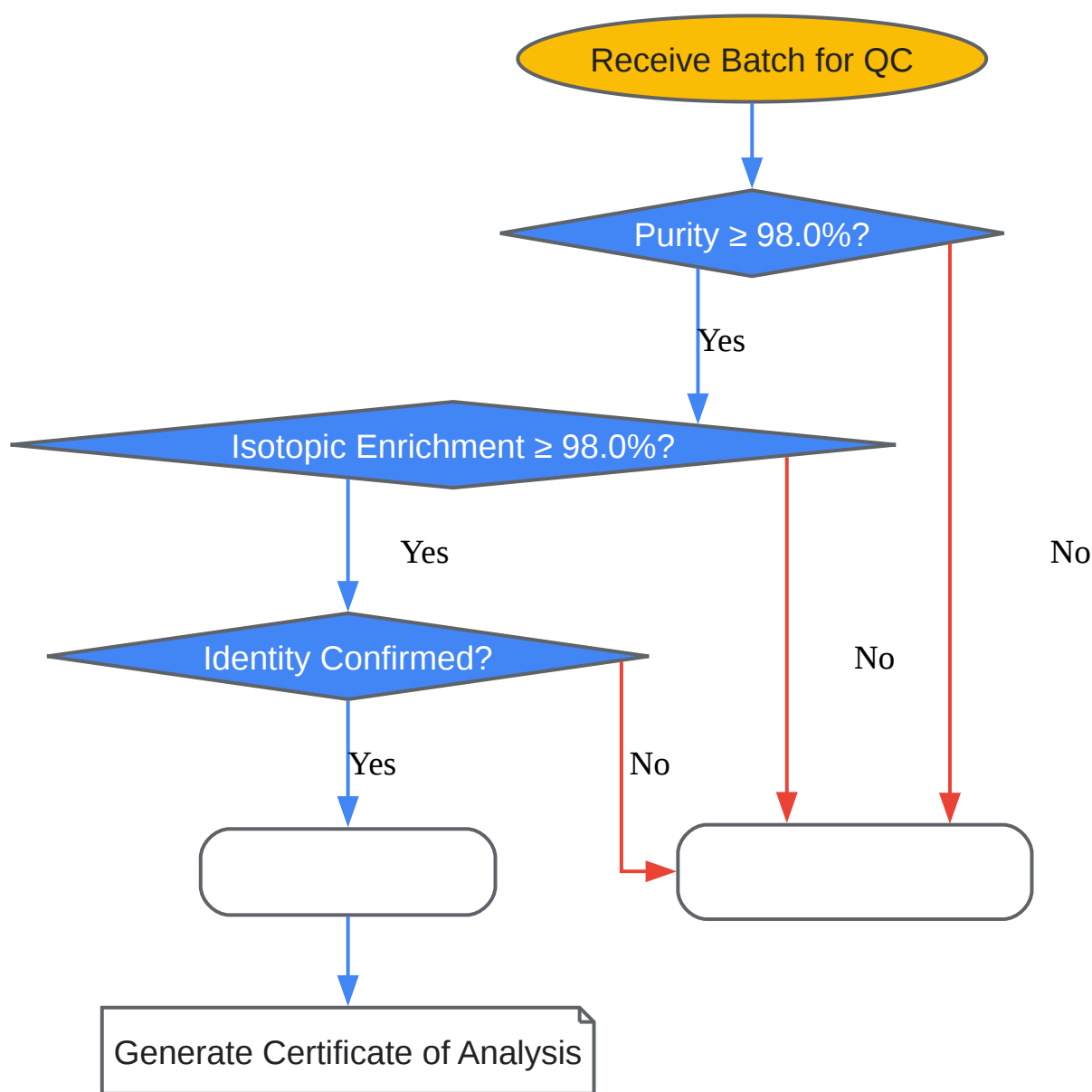
- Instrumentation: High-resolution mass spectrometer (e.g., LTQ Orbitrap XL).
- Ionization: Electrospray ionization (ESI) or electron ionization (EI).
- Analysis: The relative intensities of the molecular ion peaks corresponding to the deuterated (d_3) and non-deuterated (d_0) species are measured. The isotopic enrichment is calculated from the ratio of these intensities.

Visualizations



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Caption: Experimental workflow for the analysis of **2-(Methylthio)naphthalene-d₃**.



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Caption: Logical relationship diagram for the quality control process.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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